

2,3-Dimethoxybenzyl alcohol safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2,3-Dimethoxybenzyl alcohol

Cat. No.: B042227

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In-Depth Technical Safety Guide: 2,3-Dimethoxybenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2,3-Dimethoxybenzyl alcohol** (CAS No. 5653-67-8), compiled from various Safety Data Sheets (SDS). It is intended to inform researchers and laboratory personnel on the known properties and recommended safety protocols for this compound.

Chemical Identification and Physical Properties

2,3-Dimethoxybenzyl alcohol is a substituted aromatic alcohol. Its primary use is in laboratory chemical synthesis.^[1] The substance typically appears as an off-white or beige solid powder or crystal.^[2]

Identifier	Value
Chemical Name	2,3-Dimethoxybenzyl alcohol
Synonyms	(2,3-dimethoxyphenyl)methanol, o-Veratryl alcohol
CAS Number	5653-67-8
Molecular Formula	C ₉ H ₁₂ O ₃
Molecular Weight	168.19 g/mol [2][3][4][5]
Appearance	Off-white to beige solid[2]
Physical Property	Value
Melting Point	48-51 °C[1][4][6]
Boiling Point	138-142 °C at 10 mmHg[1][4][6]
Density	1.111 g/cm ³
Solubility	No data available

Hazard Identification and GHS Classification

There is a notable lack of a harmonized Globally Harmonized System (GHS) classification for **2,3-Dimethoxybenzyl alcohol**. Safety Data Sheets from various suppliers provide conflicting or incomplete information. One source indicates that the substance is not considered hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200), while another reports no available data for classification.[2]

It is crucial for researchers to note that while a formal hazard classification may be absent, this does not guarantee the absence of risk. The toxicological properties of this compound have not been fully investigated.[3] Based on information for similar chemical structures, potential hazards may include skin, eye, and respiratory tract irritation.[3]

Toxicological Information

Comprehensive toxicological data for **2,3-Dimethoxybenzyl alcohol** is not available in the public domain. Key toxicological metrics such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) have not been established. The primary cautionary note across multiple safety data sheets is that the toxicological properties have not been fully investigated.

Toxicological Endpoint	Data
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	May cause skin irritation.[3]
Serious Eye Damage/Irritation	May cause eye irritation.[3]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory tract irritation.[3]
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Flammability and Firefighting Measures

2,3-Dimethoxybenzyl alcohol is a combustible solid.[3][4]

Flammability Parameter	Value
Flash Point	> 112 °C (> 233.6 °F)
Autoignition Temperature	No data available
Upper Flammability Limit	No data available
Lower Flammability Limit	No data available

Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.^[2]

Specific Hazards Arising from the Chemical: During a fire, thermal decomposition can lead to the release of irritating gases and vapors.

Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

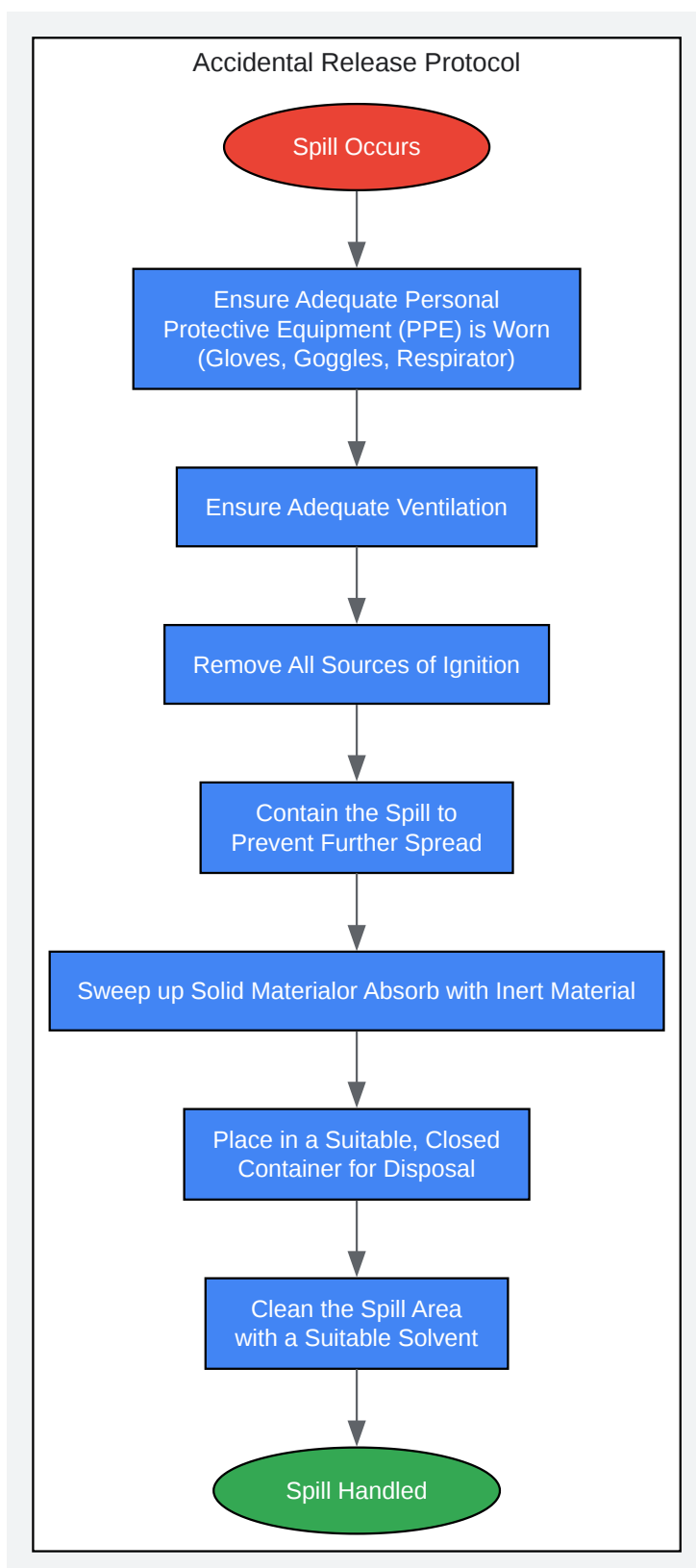
Experimental Protocols

Detailed experimental protocols for the generation of the safety data presented in this guide are not publicly available. The information is derived from standardized Safety Data Sheets provided by chemical suppliers. The methodologies for determining properties such as melting point, boiling point, and flash point follow standardized laboratory procedures, but specific details for this compound are not provided in the source documents.

Mandatory Visualizations

Workflow for Handling a Spill

The following diagram outlines the recommended procedure for managing an accidental release of **2,3-Dimethoxybenzyl alcohol** in a laboratory setting.



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Caption: Workflow for handling a spill of **2,3-Dimethoxybenzyl alcohol**.

Hazard Identification and First-Aid Response

This diagram illustrates the logical relationship between potential exposure routes and the corresponding first-aid measures.

Caption: Logical relationship of hazard identification and first-aid response.

Handling, Storage, and Personal Protection

Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)
- Avoid ingestion and inhalation.[\[2\]](#)[\[3\]](#)
- Use only in a well-ventilated area.[\[2\]](#)[\[3\]](#)
- Minimize dust generation and accumulation.[\[2\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)

Storage:

- Store in a tightly closed container.[\[2\]](#)[\[3\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Store away from incompatible materials such as oxidizing agents, acids, acid anhydrides, and acid chlorides.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[2\]](#)[\[3\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[2\]](#)[\[3\]](#)

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH-approved respirator.[2][3]

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under normal temperatures and pressures.[2]
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Incompatible products, excess heat, and sources of ignition.
- Incompatible Materials: Strong oxidizing agents, acids, acid anhydrides, and acid chlorides.
[3]
- Hazardous Decomposition Products: No data available.

This guide is intended for informational purposes and should not replace a thorough review of the complete Safety Data Sheet provided by the supplier. Always handle chemical substances with care and in accordance with established laboratory safety protocols.

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